

Personal protective equipment for handling GSK2647544

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Compound of Interest

Compound Name: GSK2647544

Cat. No.: B8418171

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Essential Safety and Handling Guide for GSK2647544

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **GSK2647544**, a selective inhibitor of lipoprotein-associated phospholipase A2 (Lp-PLA2).[1][2] Given the absence of a publicly available specific Safety Data Sheet (SDS), the following procedures are based on established best practices for handling potent, biologically active small molecules in a laboratory environment. Adherence to these guidelines is critical for minimizing exposure risk and ensuring a safe research setting.

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment is the foremost defense against exposure to potent compounds like **GSK2647544**. The table below summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Required PPE	Specifications
Receiving and Unpacking	<ul style="list-style-type: none">• Double Nitrile Gloves• Lab Coat• Safety Glasses	<ul style="list-style-type: none">• Chemotherapy-rated gloves (ASTM D6978) are recommended.• A disposable, back-closing gown is preferred.• Must be ANSI Z87.1 certified.
Weighing and Aliquoting (Solid Form)	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	<ul style="list-style-type: none">• Change gloves immediately if contaminated.• Back-closing with knit cuffs.• Provide a full seal around the eyes.• Recommended in addition to goggles.• A NIOSH-approved N95 or higher-rated respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	<ul style="list-style-type: none">• Chemotherapy-rated gloves.• Impermeable to liquids.• Protect against splashes.
Waste Disposal	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	<ul style="list-style-type: none">• Heavy-duty, chemical-resistant gloves.• Impermeable to liquids.• Protect against splashes.

Quantitative Data Summary

The following table outlines key quantitative information for **GSK2647544**.

Parameter	Value
Molecular Formula	C ₂₄ H ₁₈ ClF ₃ N ₄ O ₃ [2]
Molecular Weight	502.87 g/mol [2]
Storage (Solid)	4°C, protect from light [2]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)
Solubility in DMSO	100 mg/mL (198.86 mM) with ultrasonic and warming to 60°C

Operational and Disposal Plans

A strict operational plan is essential to minimize exposure and maintain a safe laboratory environment.

Experimental Protocols: Step-by-Step Handling Procedures

1. Preparation and Workspace Setup:

- Before handling **GSK2647544**, ensure all required PPE is donned correctly.
- Designate a specific work area within a certified chemical fume hood or a powder containment hood for handling the solid compound.
- Cover the work surface with disposable, absorbent bench paper.

2. Weighing and Aliquoting (Solid Form):

- All handling of solid **GSK2647544** must be conducted in a certified chemical fume hood or a powder containment hood to prevent inhalation.
- Use dedicated spatulas and weighing boats. Handle the container with care to avoid creating dust.

- After weighing, securely seal the primary container and decontaminate the exterior and all handling tools with an appropriate solvent (e.g., 70% ethanol).

3. Solution Preparation:

- Perform the preparation of **GSK2647544** solutions in a chemical fume hood.
- To dissolve, slowly add the solvent to the solid compound to prevent splashing.
- If necessary, use sonication or gentle warming to aid dissolution, as indicated by the solubility data.
- Clearly label all solutions with the compound name, concentration, solvent, date of preparation, and user's initials.

4. Storage:

- Store solid **GSK2647544** and stock solutions in clearly labeled, sealed containers in a designated, secure location.
- Adhere to the recommended storage temperatures to ensure compound stability.

Disposal Plan

1. Waste Segregation:

- All disposable materials contaminated with **GSK2647544**, including gloves, bench paper, weighing boats, and pipette tips, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.

2. Decontamination:

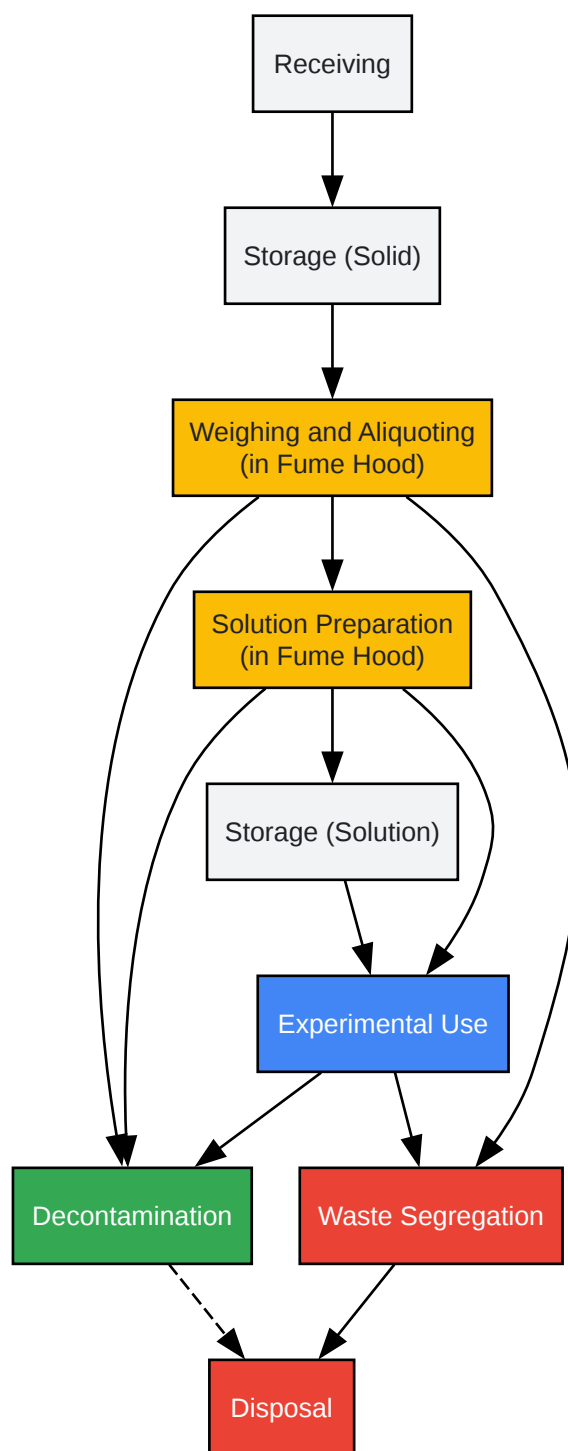
- Non-disposable equipment should be thoroughly cleaned with an appropriate solvent to remove any residual compound.
- In case of a spill, decontaminate the area immediately following established laboratory procedures for potent compounds.

3. Waste Disposal:

- Dispose of all hazardous waste containing **GSK2647544** according to your institution's and local environmental regulations for chemical waste. Do not dispose of it down the drain or in regular trash.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for safely handling **GSK2647544**, from receiving the compound to its final disposal.



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Caption: Workflow for Safe Handling of **GSK2647544**.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com